

# Misidentification of EP009: A Technical Clarification

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: EP009

Cat. No.: B607333

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Initial reports and inquiries have suggested that **EP009** is a bioactive molecule with a specific molecular target relevant to drug development. However, a thorough investigation reveals that **EP009** is, in fact, an automotive part, specifically a flat water pump pulley for Ford vehicles. This document serves to correct this misidentification and provide a technical overview of the actual **EP009** product.

It appears there has been a significant misunderstanding regarding the nature of the product designated "**EP009**." This identifier does not correspond to a chemical compound, drug candidate, or any substance with a pharmacological or biological activity. Therefore, the concepts of molecular targets, signaling pathways, and related experimental protocols are not applicable in this context.

The product correctly identified as **EP009** is a steel water pump pulley manufactured by Nuline and Dayco for a range of Ford and Ford Performance vehicles.

## Technical Specifications of the EP009 Water Pump Pulley

Below is a summary of the available technical data for the Nuline and Dayco **EP009** water pump pulley.

Parameter	Value
Part Number	EP009
Product Name	Flat Water Pump Pulley
Material	Steel
Inner Diameter	18.9 mm
Outer Diameter	104.6 mm
Weight	0.46 kg

## Function and Application

The **EP009** pulley is a component of the engine's accessory belt drive system. Its primary function is to be driven by the serpentine belt, which in turn drives the water pump. The water pump circulates coolant through the engine to maintain optimal operating temperatures.

Vehicle Compatibility:

The **EP009** is compatible with a variety of Ford models, including but not limited to:

- Ford Fairlane (NF, NL, AU, AU II, BA)
- Ford Falcon (EF, EL, XH, AU, BA)
- Ford LTD (DF, DL, AU)
- Ford Territory
- Ford Performance Vehicles Falcon and F6X

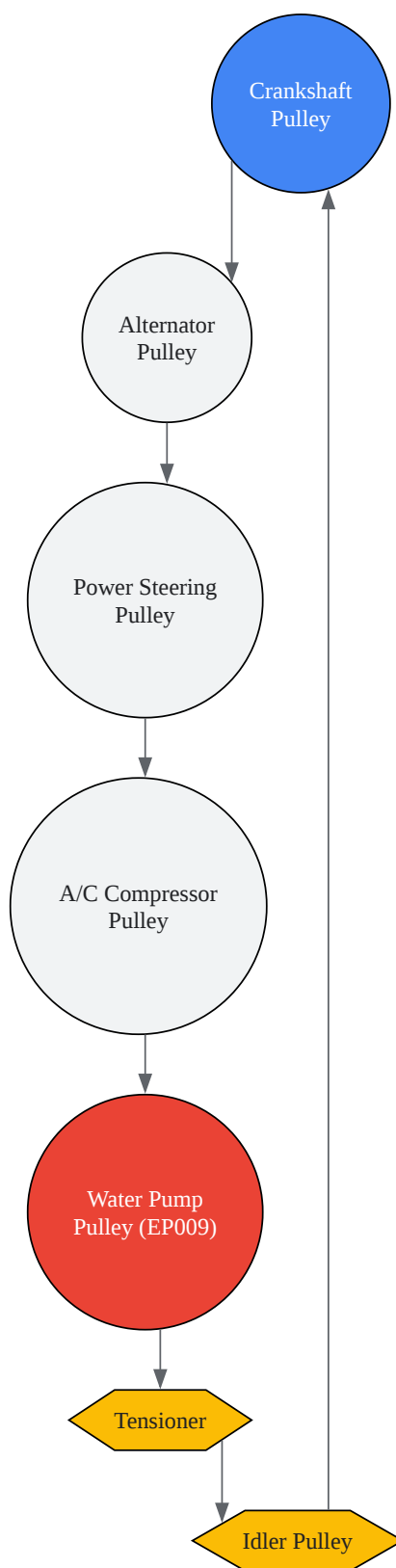
Compatible Engines:

- 4.0 Litre (SOHC 12 Valve) 6-Cylinder
- 4.0 Litre Barra (DOHC) 182kw, 190kw, 195kw 6-Cylinder

- 4.0 Litre Barra Turbo (DOHC) 240T, 245T, 270T
- 4.0 Litre Ford Barra Turbo Performance
- 4.0 Litre Turbo (DOHC) (Barra 270T, Barra 310T)

## Diagram of a Serpentine Belt System

The following diagram illustrates the general logical relationship of a water pump pulley within a serpentine belt drive system.



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Simplified Serpentine Belt System

In conclusion, the designation **EP009** refers to a mechanical automotive component and not a substance with a molecular target. All future inquiries and research should be directed by this corrected identification.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)